

CAS number for 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

CAS No.: 1017481-15-0

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An In-Depth Technical Guide to the Synthesis, Characterization, and Potential Applications of Substituted Phenylmorpholines: A Case Study on 2-(2-Chlorophenyl)-5,5-dimethylmorpholine

Introduction

Substituted morpholines are a class of heterocyclic compounds of significant interest in medicinal chemistry and drug discovery. Their unique structural and physicochemical properties make them valuable scaffolds for the development of novel therapeutic agents. This guide focuses on the synthesis, characterization, and potential applications of a specific analogue, 2-(2-chlorophenyl)-5,5-dimethylmorpholine. While direct and extensive research on the 4-chloro isomer, **2-(4-chlorophenyl)-5,5-dimethylmorpholine**, is not widely available in public literature, the 2-chloro analogue provides a robust case study for understanding the broader class of chlorophenyl-dimethylmorpholines. The structural nuances, including the position of the chloro substituent and the gem-dimethyl groups, significantly influence the molecule's conformation, reactivity, and biological activity.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the synthetic strategies, analytical characterization, and prospective research directions for this class of compounds.

Physicochemical Properties and Structural Features

The structural architecture of 2-(2-chlorophenyl)-5,5-dimethylmorpholine confers several key features that are of interest in medicinal chemistry. The presence of the 2-chlorophenyl group introduces both steric hindrance and electronic modifications to the morpholine ring. The ortho-position of the chlorine atom can influence the rotational freedom of the phenyl ring, potentially leading to distinct conformational isomers. As an electron-withdrawing group, the chlorine atom can also impact the basicity of the morpholine nitrogen and the reactivity of the aromatic ring.

The 5,5-dimethyl substitution on the morpholine ring is another critical feature. These gem-dimethyl groups can lock the conformation of the morpholine ring, reducing its flexibility and providing a more defined three-dimensional structure. This conformational rigidity can be advantageous in drug design, as it can lead to higher binding affinity and selectivity for biological targets.

Table 1: Physicochemical Properties of 2-(2-Chlorophenyl)-5,5-dimethylmorpholine Hydrochloride

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ Cl ₂ NO	[1]
Molecular Weight	262.17 g/mol	[1]
CAS Number	1311315-91-9	[1]

Note: Data corresponds to the hydrochloride salt of the compound.

Synthetic Methodologies

The synthesis of 2-(2-chlorophenyl)-5,5-dimethylmorpholine can be approached through several strategic disconnections of the morpholine ring. The choice of synthetic route often depends on the availability of starting materials, desired stereochemistry, and scalability.

Intramolecular Williamson Ether Synthesis

A common and reliable method for constructing the morpholine ring is through an intramolecular Williamson ether synthesis. This approach involves the cyclization of an N-substituted 2-amino alcohol derivative.

Workflow for Intramolecular Williamson Ether Synthesis

Caption: Intramolecular Williamson Ether Synthesis Workflow.

Experimental Protocol: Intramolecular Williamson Ether Synthesis

- **Precursor Synthesis:** Synthesize the key precursor, N-(2-hydroxy-2-(2-chlorophenyl)ethyl)-2-methyl-2-aminopropan-1-ol. This can be achieved through the reaction of 2-amino-2-methyl-1-propanol with 2-chloro-styrene oxide.
- **Cyclization:**
 - Dissolve the precursor in a suitable aprotic solvent, such as tetrahydrofuran (THF) or dimethylformamide (DMF).
 - Cool the solution in an ice bath.
 - Add a strong base, such as sodium hydride (NaH), portion-wise to deprotonate the primary hydroxyl group.
 - Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC or LC-MS).
 - Quench the reaction carefully with water.
- **Workup and Purification:**
 - Extract the product with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain the desired 2-(2-chlorophenyl)-5,5-dimethylmorpholine.

Other Potential Synthetic Routes

- Reductive Amination of Dicarbonyl Compounds: This less common approach would involve the reductive amination of a 1,4-dicarbonyl precursor, such as 1-(2-chlorophenyl)-4-hydroxy-4-methyl-1,5-pentanedione, with ammonia or a primary amine.^[1]
- Cyclization of Amino Alcohols with Dihalides: The reaction of 2-amino-2-methyl-1-propanol with a 1-(2-chlorophenyl)-1,2-dihaloethane could also yield the target morpholine. However, this method may be prone to side reactions and requires careful optimization.^[1]

Characterization and Analytical Techniques

The structural elucidation and purity assessment of 2-(2-chlorophenyl)-5,5-dimethylmorpholine are crucial for its application in research and development. A combination of spectroscopic and chromatographic techniques is employed for comprehensive characterization.

Table 2: Analytical Techniques for Characterization

Technique	Purpose	Expected Observations
NMR Spectroscopy (^1H , ^{13}C)	Structural elucidation and confirmation.	Characteristic shifts for aromatic protons of the 2-chlorophenyl group, diastereotopic protons of the morpholine ring, and the gem-dimethyl groups.
Mass Spectrometry (MS)	Determination of molecular weight and fragmentation pattern.	A molecular ion peak corresponding to the exact mass of the compound.
Infrared (IR) Spectroscopy	Identification of functional groups.	Characteristic absorption bands for C-O-C, C-N, and C-Cl bonds.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.	A single major peak indicating high purity.
Single Crystal X-ray Diffraction	Unambiguous determination of the three-dimensional structure.	Provides precise bond lengths, bond angles, and conformational details. ^[1]

Potential Applications in Drug Discovery and Research

While specific biological activities for 2-(2-chlorophenyl)-5,5-dimethylmorpholine are not extensively documented, the broader class of substituted phenylmorpholines has shown promise in various therapeutic areas. The structural motifs present in this compound suggest several avenues for investigation.

Scaffold for Novel Therapeutic Agents

The morpholine ring is a common scaffold in many approved drugs and clinical candidates.^[2] The nitrogen atom of the morpholine can be readily functionalized, allowing for the synthesis of a diverse library of analogues for structure-activity relationship (SAR) studies.^[1] Potential therapeutic areas for exploration include:

- Neuroscience: Morpholine derivatives have been investigated for their activity on central nervous system (CNS) targets.
- Oncology: The rigidified scaffold could be optimized for binding to kinase or other enzyme targets relevant to cancer.
- Infectious Diseases: Phenylmorpholine structures have been explored for their antimicrobial properties.

Diagram of Derivatization Points



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Caption: Potential sites for derivatization of the 2-(2-chlorophenyl)-5,5-dimethylmorpholine scaffold.

Chiral Auxiliary in Asymmetric Synthesis

The chiral center at the 2-position of the morpholine ring suggests its potential use as a chiral auxiliary. The defined stereochemistry could be leveraged to control the stereochemical outcome of various chemical transformations.

Future Research Directions

Given the limited specific data on 2-(2-chlorophenyl)-5,5-dimethylmorpholine, future research should focus on several key areas:

- **Stereoselective Synthesis:** Development and optimization of a stereoselective synthesis to obtain enantiomerically pure forms of the compound. This would be crucial for evaluating its biological activity and potential as a chiral auxiliary.
- **Biological Screening:** Comprehensive biological screening against a panel of relevant targets to identify potential therapeutic applications.
- **Structure-Activity Relationship (SAR) Studies:** Systematic modification of the scaffold to understand the key structural features required for biological activity.
- **Computational Modeling:** Molecular modeling studies to predict binding modes with potential biological targets and to guide the design of new analogues.

Conclusion

2-(2-Chlorophenyl)-5,5-dimethylmorpholine represents an interesting and underexplored scaffold within the broader class of substituted phenylmorpholines. Its unique structural features, including the ortho-chloro substitution and gem-dimethyl groups, make it a compelling candidate for further investigation in medicinal chemistry and synthetic organic chemistry. The synthetic routes and characterization techniques outlined in this guide provide a framework for researchers to synthesize and study this compound and its analogues, potentially leading to the discovery of novel therapeutic agents or valuable chemical tools.

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Sources

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